

2-Deacetyltaxachitriene A CAS number and molecular formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-Deacetyltaxachitriene A

Cat. No.: B15595420 Get Quote

In-Depth Technical Guide: 2-Deacetyltaxachitriene A

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Deacetyltaxachitriene A**, a diterpenoid taxane isolated from plants of the Taxus genus. This document consolidates essential chemical and biological data, including its CAS number, molecular formula, and known biological activities. Detailed experimental protocols for the isolation and characterization of similar taxanes are presented, alongside a discussion of the potential mechanisms of action for compounds in this class. This guide is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, oncology, and drug development.

Chemical and Physical Properties

2-Deacetyltaxachitriene A is a complex diterpenoid belonging to the taxane family, which are well-known for their cytotoxic properties.



Property	Value	Reference
CAS Number	214769-96-7	[1]
Molecular Formula	C30H42O12	[1]
Molecular Weight	594.65 g/mol	[1]
Source	Isolated from the seeds of the Chinese yew (Taxus chinensis)	[1]

Biological Activity

2-Deacetyltaxachitriene A has been identified as a compound of interest for its potential applications in oncology.

Cytotoxicity

While specific quantitative data such as IC50 values for **2-Deacetyltaxachitriene A** are not readily available in public literature, compounds of the taxane class isolated from Taxus species are widely recognized for their cytotoxic effects against various cancer cell lines. Research on other non-alkaloidal taxane diterpenes from Taxus chinensis has demonstrated significant cytotoxicity, even in paclitaxel-resistant cell lines[2]. The general mechanism of action for many taxanes involves the stabilization of microtubules, leading to cell cycle arrest and apoptosis[3].

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of 2-

Deacetyltaxachitriene A are not explicitly published. However, the following sections describe general methodologies employed for the extraction and analysis of taxanes from Taxus species, which can be adapted for this specific compound.

Isolation and Purification of Taxanes from Taxus chinensis

The following is a generalized workflow for the isolation of taxanes from Taxus chinensis, based on established methods for similar compounds.

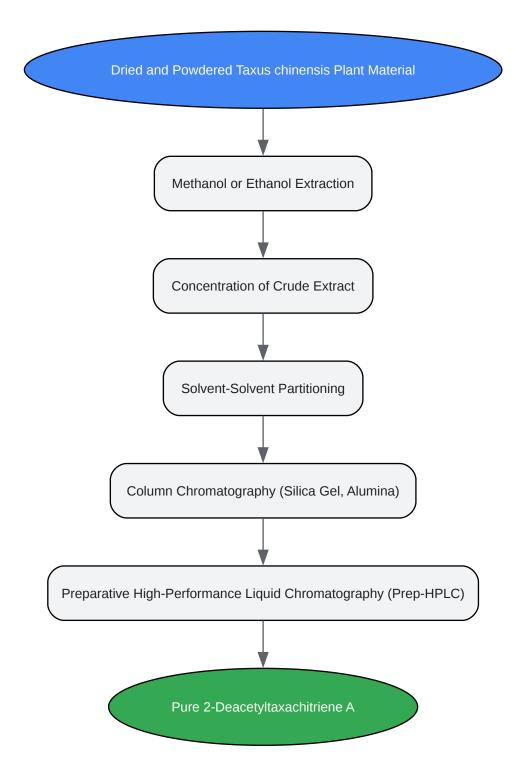




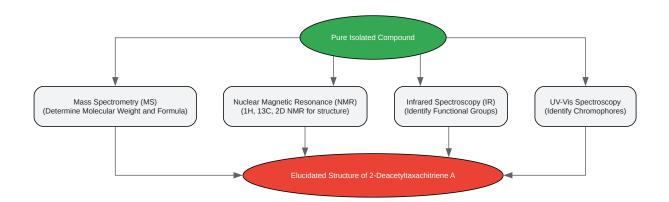


Workflow: Isolation of Taxanes

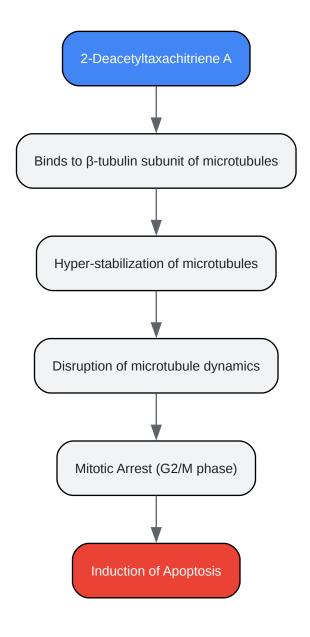












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References

 1. Natural Taxanes: From Plant Composition to Human Pharmacology and Toxicity [mdpi.com]







- 2. Cytotoxity of non-alkaloidal taxane diterpenes from Taxus chinensis against a paclitaxelresistant cell line - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. go.drugbank.com [go.drugbank.com]
- To cite this document: BenchChem. [2-Deacetyltaxachitriene A CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15595420#2-deacetyltaxachitriene-a-cas-numberand-molecular-formula]

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